

Introduction: The Significance of Naphthyl-Substituted Amino Alcohols

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Compound of Interest

Compound Name: 2-Amino-2-(naphthalen-2-yl)propan-1-ol

Cat. No.: B15322594

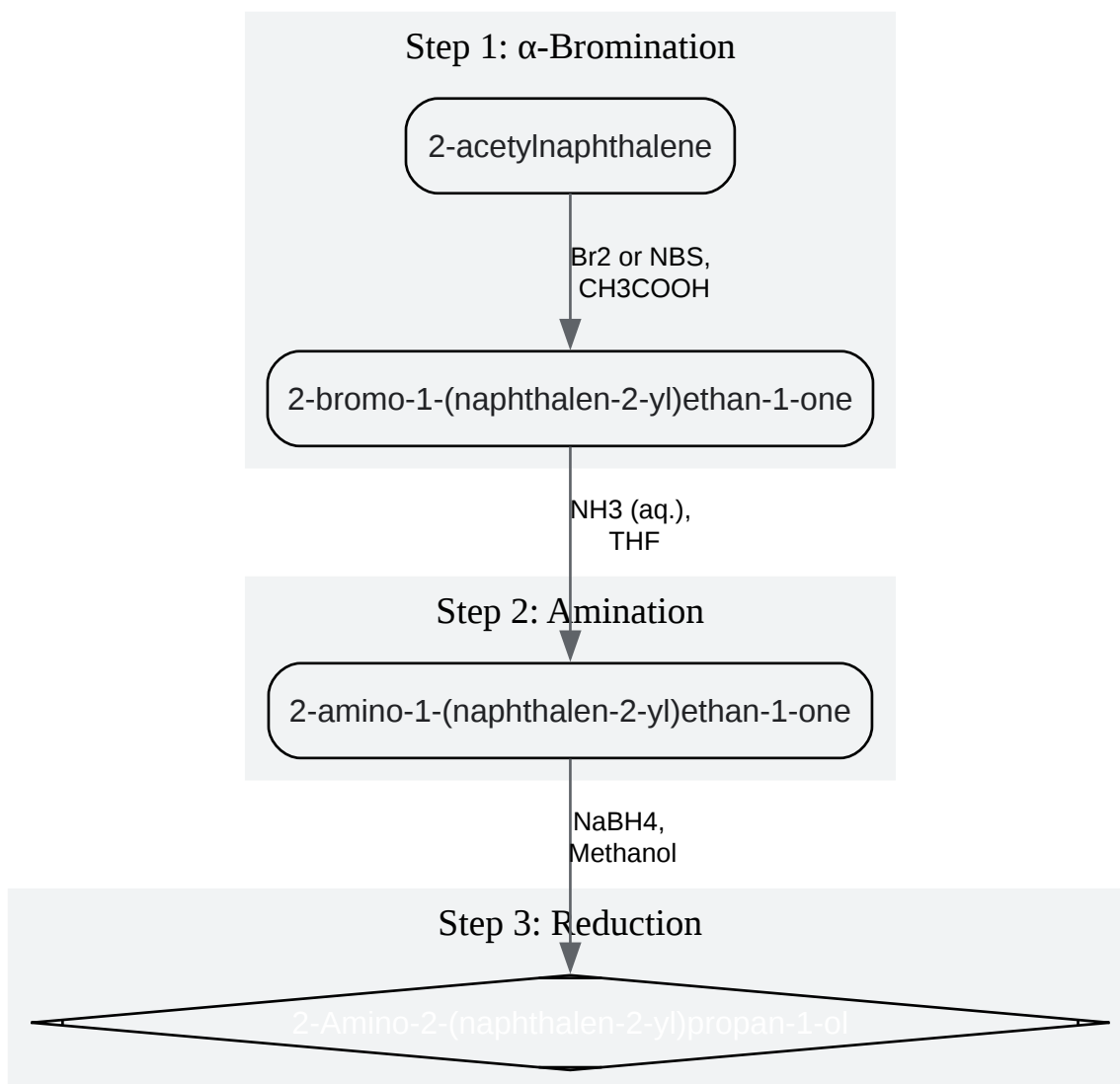
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Chiral amino alcohols are a critical class of organic compounds that serve as fundamental building blocks in the synthesis of numerous pharmaceutical agents and natural products.^[1] Their biological activity is often intrinsically linked to their specific stereochemistry. The **2-amino-2-(naphthalen-2-yl)propan-1-ol** structure, incorporating a bulky, aromatic naphthalene moiety, presents a scaffold with significant potential in medicinal chemistry, possibly influencing receptor binding and pharmacokinetic properties. The development of a robust, scalable, and efficient synthesis for such molecules is a key objective in process chemistry.^[1]

While numerous general strategies exist for the asymmetric synthesis of amino alcohols, including the use of chiral pools, asymmetric reduction of α -amino ketones, and biocatalytic methods, a specific, well-documented scale-up procedure for **2-Amino-2-(naphthalen-2-yl)propan-1-ol** is not readily available in the public domain.^{[2][3]} This guide, therefore, proposes a viable synthetic route based on established chemical principles and provides detailed protocols adaptable for scale-up.

Proposed Synthetic Pathway

A logical and scalable synthetic route to **2-Amino-2-(naphthalen-2-yl)propan-1-ol** can be envisioned starting from the readily available commercial feedstock, 2-acetylnaphthalene. The proposed three-step synthesis involves an initial bromination at the α -carbon, followed by amination, and a final stereoselective reduction of the ketone.



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Sources

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